

Safe handling and storage of acryloyl chloride

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Compound of Interest

Compound Name: Acryloyl chloride

Cat. No.: B146887

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Acryloyl Chloride: Technical Support Center

This guide provides essential safety information, troubleshooting advice, and emergency procedures for the handling and storage of **acryloyl chloride** in a research and development environment.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **acryloyl chloride**?

A1: **Acryloyl chloride** is a highly hazardous substance. It is a flammable liquid and vapor, corrosive, and causes severe skin burns and eye damage.^{[1][2][3]} It is fatal if inhaled and harmful if swallowed.^{[2][3][4]} A critical hazard is its violent reaction with water, which produces toxic gases.^{[4][5][6]} It is also sensitive to light and can polymerize upon exposure to oxygen.^{[2][5][7]}

Q2: What are the signs of exposure to **acryloyl chloride**?

A2: Exposure can lead to immediate and severe irritation of the skin, eyes, mucous membranes, and respiratory tract.^{[7][8]} Common symptoms include a burning sensation, coughing, wheezing, shortness of breath, and tearing of the eyes (lacrimation).^{[7][9]} More severe exposures can result in pulmonary edema, headache, dizziness, and weakness.^[7] One reported incident of accidental exposure led to a blackout, nose bleeding, and stomach ulcers, highlighting effects not always listed in safety data sheets.^[10]

Q3: What should I do if I smell **acryloyl chloride** in the lab?

A3: **Acryloyl chloride** has a pungent, acrid odor. If you detect its smell, it indicates a potential leak or spill. You should immediately evacuate the area and notify your lab supervisor or safety officer. Do not attempt to clean it up unless you are trained and equipped to handle hazardous material spills.

Q4: My **acryloyl chloride** has turned a yellowish color. Is it still safe to use?

A4: A change in color may indicate impurity or polymerization, which can be hazardous. It is recommended to consult with your institution's chemical safety officer before using discolored **acryloyl chloride**. Proper disposal may be required.

Q5: Can I store **acryloyl chloride** in a standard laboratory refrigerator?

A5: **Acryloyl chloride** should be stored in a refrigerator, but it must be a unit specifically designed for the storage of flammable materials (explosion-proof).[11] Storage in a standard refrigerator can lead to the ignition of flammable vapors by internal light or thermostat sparks.

Troubleshooting Guides

Issue: A small spill of **acryloyl chloride** has occurred in the fume hood.

Step	Action
1	Ensure Personal Safety: Confirm you are wearing the appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, safety goggles, a face shield, and a lab coat. A respirator may be necessary depending on the spill size and ventilation.
2	Contain the Spill: Use an inert absorbent material like dry lime, sand, or soda ash to cover the spill. [11] Do NOT use water or combustible materials like paper towels. [11]
3	Neutralize and Collect: Once absorbed, carefully collect the material using non-sparking tools and place it in a designated, labeled hazardous waste container. [1] [11]
4	Decontaminate the Area: Wipe down the spill area with a suitable solvent (consult your institution's safety protocols) and then wash with soap and water. Ensure the area is well-ventilated during and after the cleanup. [11]
5	Dispose of Waste: Dispose of the hazardous waste and any contaminated PPE according to your institution's and local environmental regulations. [11]

Issue: A container of **acryloyl chloride** has been left out at room temperature.

Step	Action
1	Assess the Situation: Do not handle the container if it appears to be bulging or shows signs of pressure buildup.
2	Cool the Container: If safe to do so, carefully move the container to a cool, well-ventilated area, such as a chemical fume hood. You can use a secondary container for transport.
3	Refrigerate: Once the container has cooled, store it in a designated flammable-safe refrigerator at the recommended temperature of 2-8 °C. [2] [5] [12]
4	Monitor for Instability: Check the container periodically for any signs of degradation or pressure changes. If you have any concerns, contact your chemical safety officer.

Quantitative Data Summary

Parameter	Value	Source(s)
Storage Temperature	2 - 8 °C	[2] [5] [12]
Flash Point	-4 °C to 16 °C	[1] [4] [12]
Boiling Point	72 - 76 °C	
Vapor Density	3.63 (Air = 1)	[12]
Water Reactivity	Reacts violently	[4] [5] [6]
Permissible Exposure Limits	Not established by OSHA, ACGIH, or NIOSH	[1] [11]

Experimental Protocols

Protocol 1: Emergency First Aid for Acryloyl Chloride Exposure

1. Inhalation: 1.1. Immediately move the affected person to fresh air.[8] 1.2. If the person is not breathing, begin artificial respiration. Do not use the mouth-to-mouth method.[4][10] 1.3. Seek immediate medical attention.[4]

2. Skin Contact: 2.1. Immediately remove all contaminated clothing.[5][11] 2.2. Flush the affected skin with large amounts of water for at least 15 minutes.[1][10][11] 2.3. Wash the area with soap and water.[11] 2.4. Seek immediate medical attention.[1]

3. Eye Contact: 3.1. Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][11] 3.2. Remove contact lenses if present and easy to do so. 3.3. Seek immediate medical attention.[1]

4. Ingestion: 4.1. Do NOT induce vomiting.[1][5] 4.2. If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of milk or water.[1] 4.3. Never give anything by mouth to an unconscious person.[5] 4.4. Seek immediate medical attention.[1]

Protocol 2: Standard Spill Clean-up Procedure

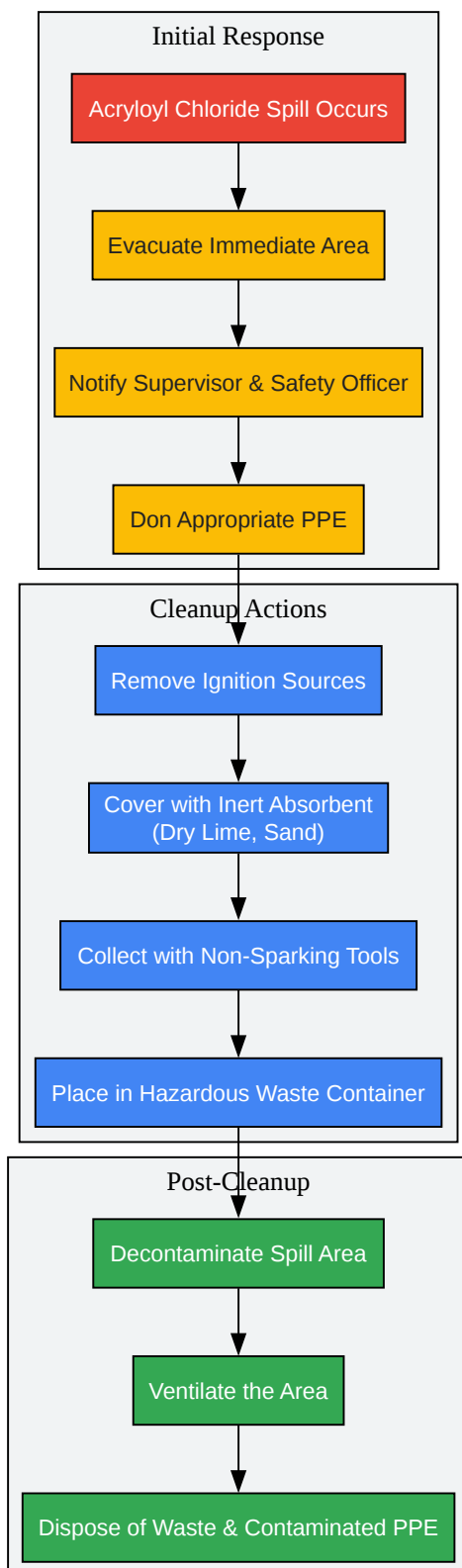
1. Evacuation and Notification: 1.1. Evacuate all non-essential personnel from the spill area.[11] 1.2. Notify the laboratory supervisor and the institution's emergency response team.

2. Control of Ignition Sources: 2.1. Remove all sources of ignition from the area, including open flames, sparks, and hot surfaces.[1][11] 2.2. Use only non-sparking tools and explosion-proof equipment for the cleanup.[1][4][11]

3. Spill Containment and Cleanup: 3.1. Ensure adequate ventilation. 3.2. Wear the appropriate personal protective equipment (PPE), including respiratory protection. 3.3. Cover the spill with an inert, non-combustible absorbent material such as dry lime, sand, or soda ash.[11] 3.4. Carefully collect the absorbed material into a suitable, labeled container for hazardous waste.[4][11]

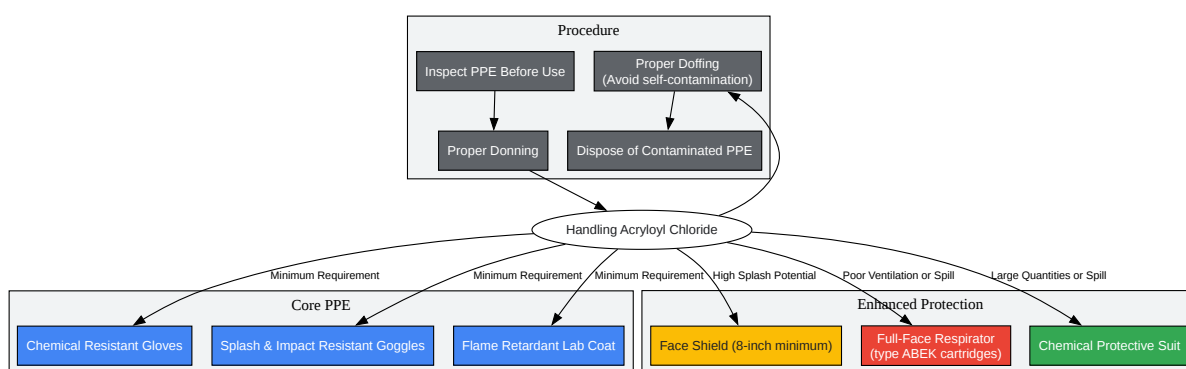
4. Post-Cleanup: 4.1. Ventilate the area to disperse any remaining vapors.[11] 4.2. Clean the spill area thoroughly. 4.3. Dispose of all contaminated materials as hazardous waste in accordance with local, state, and federal regulations.[11]

Visualizations



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Caption: Workflow for a safe response to an **acryloyl chloride** spill.



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Caption: Personal Protective Equipment (PPE) selection for **acryloyl chloride**.

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